Application Note: Synthesis Protocol for 1H-Indole-5-Carbaldehyde Oxime

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Compound of Interest

Compound Name:	*1H-indole-5-carbaldehyde oxime*
CAS No.:	*1402390-75-3*
Cat. No.:	*B1318988*

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Abstract & Strategic Overview

This application note details a robust, scalable protocol for the synthesis of **1H-indole-5-carbaldehyde oxime** (5-formylindole oxime) from 1H-indole-5-carbaldehyde. This intermediate is a critical scaffold in the development of tryptamine analogs, serotonin receptor modulators (5-HT), and kinase inhibitors.

Unlike generic oximation procedures, this protocol utilizes a Sodium Acetate-Buffered System. While strong bases (NaOH) can lead to side reactions on the electron-rich indole ring (such as polymerization or N-deprotonation), and strong acids can degrade the starting material, the acetate buffer maintains an optimal pH (

5–6). This maximizes the concentration of the nucleophilic free hydroxylamine while simultaneously catalyzing the rate-determining dehydration step.

Key Reaction Pathway

The transformation relies on the condensation of the carbonyl group with hydroxylamine.[1]

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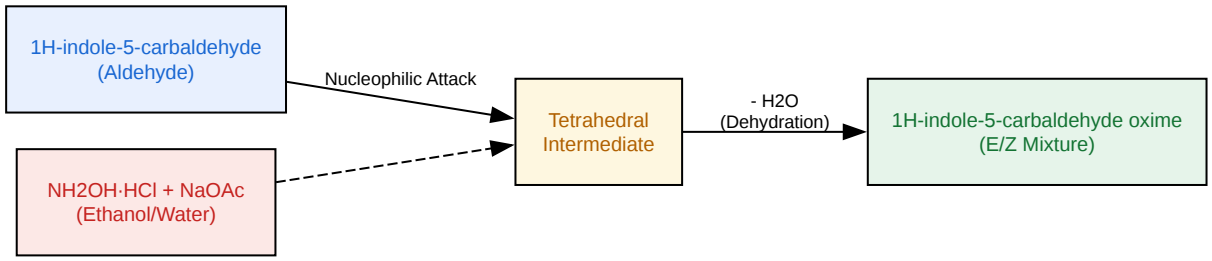

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Figure 1: Reaction pathway for the conversion of 5-formylindole to its oxime derivative.

Materials & Safety (EHS)

Reagents Table

Reagent	CAS No.	Equiv.[1][2][3][4]	Role
1H-Indole-5-carbaldehyde	1196-69-6	1.0	Limiting Reagent
Hydroxylamine HCl	5470-11-1	1.5	Nucleophile Source
Sodium Acetate (Anhydrous)	127-09-3	1.5	Buffer/Base
Ethanol (95% or Abs.)	64-17-5	Solvent	Solubilizer
Deionized Water	7732-18-5	Solvent	Co-solvent

Critical Safety Warnings

- Hydroxylamine Hydrochloride: Potential mutagen and skin sensitizer. Upon heating in closed systems, it can exhibit instability. Never heat the dry solid.
- Indole Derivatives: Many are bioactive; treat as potential irritants.
- Reaction Profile: The reaction is generally exothermic. Add reagents slowly.

Detailed Experimental Protocol

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Phase 1: Preparation of Reagents[1]

- Aldehyde Solution: In a round-bottom flask (RBF), dissolve 1.0 eq of 1H-indole-5-carbaldehyde in Ethanol (

). Slight warming (

) may be required for complete dissolution.

- Buffer Solution: In a separate beaker, dissolve 1.5 eq of Hydroxylamine Hydrochloride and 1.5 eq of Sodium Acetate in a minimal amount of Deionized Water (

).

  - Note: Evolution of acetic acid (vinegar smell) indicates the release of free hydroxylamine.

Phase 2: Reaction Execution

- Addition: Add the aqueous buffer solution dropwise to the ethanolic aldehyde solution under vigorous stirring.

  - Why? Slow addition prevents local precipitation of the aldehyde before it reacts.

- Reflux: Equip the RBF with a condenser and heat the mixture to reflux (

) for 1–2 hours.

  - Monitoring: Monitor via TLC (Mobile Phase: 50% Ethyl Acetate / 50% Hexane). The aldehyde spot (

) should disappear, replaced by the oxime spot (

).

- Cooling: Allow the reaction mixture to cool to room temperature naturally.

Phase 3: Workup & Purification

The product usually precipitates upon cooling or water addition, leveraging the polarity difference between the oxime and the starting materials.

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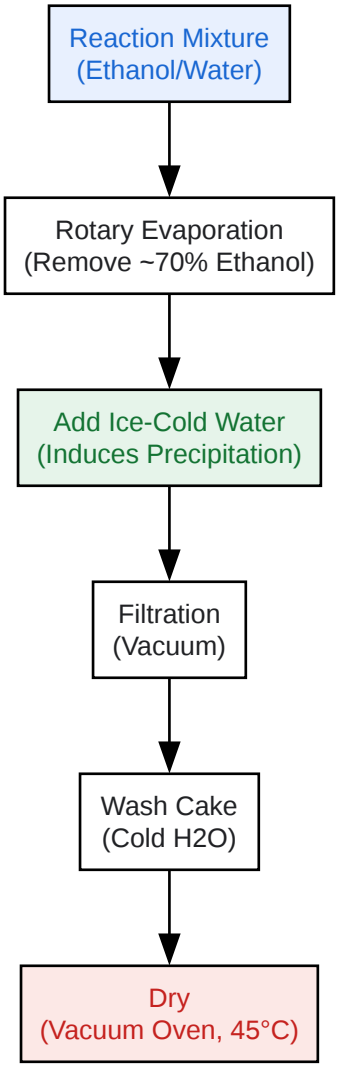

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Figure 2: Workup procedure for isolation of the oxime precipitate.

- Concentration: Remove approximately 70% of the ethanol using a rotary evaporator. Do not evaporate to dryness.
- Precipitation: Pour the concentrated residue into 10 volumes of ice-cold water with stirring. The oxime should crash out as a white to off-white solid.
- Filtration: Collect the solid via vacuum filtration.
- Washing: Wash the filter cake with cold water (

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) to remove residual salts (NaCl, NaOAc).

- Drying: Dry in a vacuum oven at

  for 12 hours.

Quality Control & Validation

Expected Analytical Data

Parameter	Specification	Notes
Appearance	White to pale yellow powder	Darkening indicates oxidation. [2]
Yield	85% – 95%	High efficiency expected.
Melting Point	138–142°C	Distinct from aldehyde (101–103°C).
MS (ESI+)		for .

NMR Interpretation (NMR, 400 MHz, DMSO-)

- 11.2 ppm (s, 1H): Indole N-H.
- 10.8 ppm (s, 1H): Oxime O-H (Broad, disappears with

  shake).
- 8.15 ppm (s, 1H): Aldine proton (

). Diagnostic peak.
- 7.0–7.8 ppm (m, 4H): Indole aromatic protons.

Note: The product is typically a mixture of E (anti) and Z (syn) isomers, with E predominating. You may see a minor set of peaks for the Z-isomer.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
No Precipitation	Ethanol concentration too high.	Evaporate more ethanol before adding water.
Oily Product	Impurities or mixed isomers preventing crystallization.	Extract aqueous layer with Ethyl Acetate, dry over , and recrystallize from Ethanol/Water (1:1).
Low Yield	Incomplete reaction or pH drift.	Ensure NaOAc is used (not just water). Check pH is 5–6. Extend reflux time.
Red/Brown Color	Indole oxidation.[2][5]	Perform reaction under Nitrogen/Argon atmosphere.

References

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